

Spectroscopic Profile & Technical Guide: Methyl N-Methylcarbamate

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Compound of Interest

Compound Name: Methyl methylcarbamate

CAS No.: 6642-30-4

Cat. No.: B1583377

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CAS Registry Number: 6642-30-4 Chemical Formula: C

H

NO

Molecular Weight: 89.09 g/mol IUPAC Name: **Methyl methylcarbamate**

Part 1: Executive Summary & Compound Identity

This technical guide provides a comprehensive spectroscopic analysis of Methyl N-methylcarbamate (also known as **methyl methylcarbamate**). It is critical to distinguish this compound from its non-methylated analog, Methyl Carbamate (CAS 598-55-0), and the di-methylated analog, Methyl N,N-dimethylcarbamate.

Methyl N-methylcarbamate is a key intermediate in the synthesis of carbamate pesticides and pharmaceuticals. Its structural characterization relies on the distinct electronic environments of the N-methyl and O-methyl groups, which can be resolved using high-field NMR and specific IR vibrational modes.

Chemical Structure[1][2][3][4][5][6][7][8][9]

The molecule features a central carbonyl group bonded to an amino group and a methoxy group. The nitrogen atom bears a single methyl substituent and one proton, introducing characteristic coupling in the NMR spectrum.

SMILES:CNC(=O)OC InChI Key:NYXHSRNBKJIQQG-UHFFFAOYSA-N

Part 2: Synthesis & Preparation Protocol

To ensure the spectral data presented corresponds to a high-purity standard, we define the synthesis pathway. The "Green Chemistry" route utilizing Dimethyl Carbonate (DMC) is preferred over the phosgene/chloroformate route for safety and purity profiles.

Experimental Protocol: DMC-Mediated Synthesis

Reagents:

- Methylamine (aqueous solution or gas)
- Dimethyl Carbonate (DMC)[1][2][3][4]
- Catalyst: 1,3-Dimethylurea (DMU) or basic catalyst (e.g., K

CO

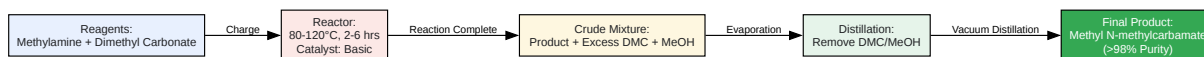
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Workflow:

- Charge: Load a high-pressure stainless steel reactor with DMC and Methylamine (molar ratio 15:1 to favor mono-substitution).
- Reaction: Heat to 80–120 °C under autogenous pressure (approx. 0.1–0.5 MPa) for 2–6 hours.
- Purification:
 - Remove excess DMC via rotary evaporation.

- Distill the residue under reduced pressure (bp ~170 °C at atm, lower at vacuum) to isolate Methyl N-methylcarbamate as a colorless liquid/low-melting solid.

Synthesis Workflow Diagram



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Caption: Green synthesis pathway for Methyl N-methylcarbamate using Dimethyl Carbonate (DMC).

Part 3: Spectroscopic Data Analysis

Infrared Spectroscopy (IR)

The IR spectrum of Methyl N-methylcarbamate is characterized by the secondary amide functionality. The presence of the N-H bond distinguishes it from N,N-dimethylcarbamates.

Functional Group	Wavenumber (cm ⁻¹)	Intensity	Assignment
N-H Stretch	3300 – 3400	Medium, Broad	Secondary amine/amide stretch. Diagnostic for N-mono-substitution.
C-H Stretch	2950 – 2990	Medium	Asymmetric methyl C-H stretch (and).
C=O Stretch	1700 – 1725	Strong	Carbamate carbonyl. Shifts slightly lower than esters due to resonance with N.
Amide II	1520 – 1550	Medium	N-H bending mixed with C-N stretching.
C-N Stretch	1250 – 1270	Strong	Amide C-N bond vibration.
C-O Stretch	1100 – 1150	Strong	Ester C-O-C asymmetric stretch.

Interpretation: The sharp carbonyl band at ~1710 cm

combined with the N-H stretch at ~3350 cm

confirms the carbamate linkage. Absence of a peak at ~3350 cm

would indicate the N,N-dimethyl impurity.

Nuclear Magnetic Resonance (NMR)

NMR is the definitive method for structural validation. The key feature is the coupling between the N-H proton and the N-methyl protons, which splits the N-methyl signal into a doublet.

H NMR Data (300 MHz, CDCl₃)

Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment
4.80 – 5.20	Broad Singlet	1H	-	N-H (Exchangeable). Chemical shift varies with concentration and temperature.
3.65 – 3.70	Singlet	3H	-	O-CH ₃ (Methoxy). Deshielded by oxygen.
2.78 – 2.82	Doublet	3H	~7 Hz	N-CH ₃ . Coupled to N-H proton.

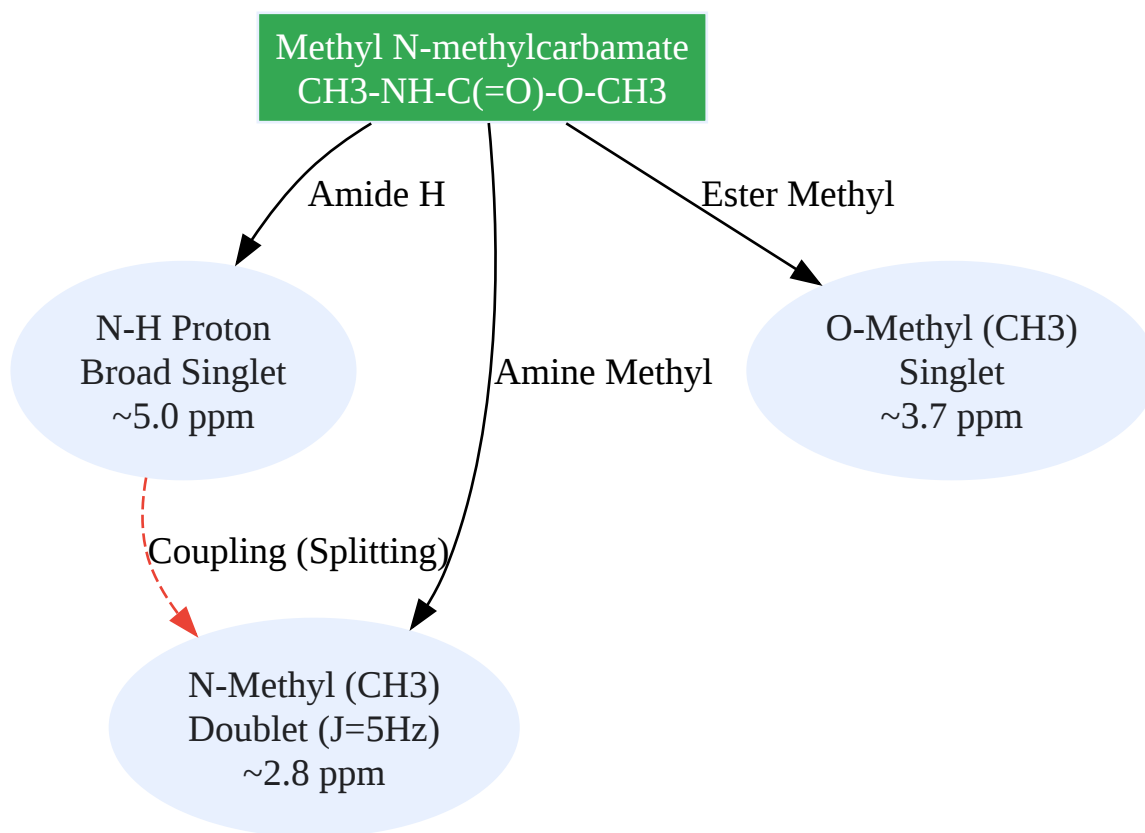
Critical Analysis:

- Solvent Effects: In DMSO-*d*₆, the N-H signal may shift downfield (approx. 7.0 ppm) and appear sharper, showing clearer coupling to the methyl group.
- Coupling: The doublet at ~2.8 ppm is the "fingerprint" for the N-methyl group. If this signal appears as a singlet, it suggests rapid proton exchange or loss of the N-H proton.

C NMR Data (75 MHz, CDCl₃)

Shift (, ppm)	Carbon Type	Assignment
157.5	Quaternary (C=O)	Carbonyl. Typical carbamate region.[5]
52.3	Primary (CH)	O-CH . Deshielded by oxygen.
27.6	Primary (CH)	N-CH . Shielded relative to O-methyl.

NMR Logic Diagram



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Caption: ¹H NMR assignment logic showing the coupling relationship between N-H and N-Methyl groups.

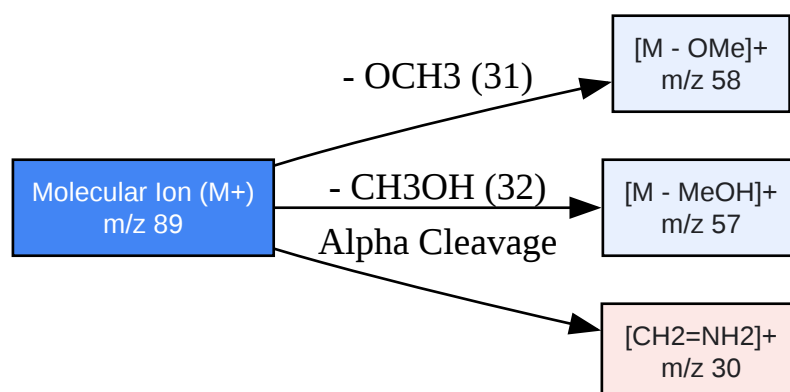
Mass Spectrometry (MS)

The mass spectrum follows a characteristic fragmentation pattern for N-methyl carbamates, dominated by alpha-cleavage and McLafferty-like rearrangements.

Ionization Mode: Electron Impact (EI, 70 eV)

m/z (Mass-to-Charge)	Ion Type	Fragment Structure	Interpretation
89	M		Molecular Ion. Often weak in aliphatic carbamates.
58	Base Peak candidate		Loss of methoxy radical. Formation of methyl isocyanate cation species.
57	Fragment		Loss of methanol via rearrangement.
31	Fragment		Methoxy cation. Very common in methyl esters.
30	Fragment		Primary amine fragment (alpha-cleavage).

Fragmentation Pathway



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Caption: Primary fragmentation pathways observed in EI-MS for Methyl N-methylcarbamate.

Part 4: Quality Control & Impurity Profiling

When analyzing commercial or synthesized samples, use the following checkpoints to validate purity:

- Distinguishing from Methyl Carbamate ():
 - NMR: Methyl carbamate shows a broad singlet for (2 protons) at ~5.3 ppm and no N-methyl doublet at 2.8 ppm.
 - MW: Methyl carbamate has a molecular weight of 75 (M^+ 75 vs 89).^[6]
- Distinguishing from Dimethyl Carbonate (DMC) Solvent:
 - NMR: DMC shows a single sharp singlet at ~3.75 ppm. This can overlap with the of the product. Look for the doublet at 2.8 ppm to confirm product presence.
 - Boiling Point: DMC boils at 90 °C; Methyl N-methylcarbamate boils >170 °C.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 81151, **Methyl methylcarbamate**. Retrieved from [\[Link\]](#)
- NIST Mass Spectrometry Data Center. Carbamic acid, methyl ester (Methyl Carbamate) Mass Spectrum. (Used for comparative fragmentation analysis). Retrieved from [\[Link\]](#)

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Sources

- [1. files01.core.ac.uk](https://files01.core.ac.uk) [files01.core.ac.uk]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
- [3. sedici.unlp.edu.ar](https://sedici.unlp.edu.ar) [sedici.unlp.edu.ar]
- [4. CN103524381A - Synthesis of N-methylmethyl carbamate - Google Patents](#) [patents.google.com]
- [5. CAS 598-55-0: Carbamic acid, methyl ester | CymitQuimica](#) [cymitquimica.com]
- [6. Methyl carbamate\(598-55-0\) 1H NMR spectrum](#) [chemicalbook.com]
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